

SGC2085: A Technical Guide for Investigating CARM1 Function in Cancer Cells

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Compound of Interest

Compound Name: SGC2085
Cat. No.: B15583776

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Introduction

Coactivator-associated arginine methyltransferase 1 (CARM1), also known as PRMT4, is a pivotal enzyme that catalyzes the transfer of methyl groups to arginine residues on both histone and non-histone proteins.[1][2][3] This post-translational modification plays a crucial role in a multitude of cellular processes, including transcriptional regulation, chromatin remodeling, mRNA splicing, and signal transduction.[1][2][3] Aberrant CARM1 activity has been implicated in the pathogenesis of various cancers, making it a compelling therapeutic target.[1][2][3] **SGC2085** is a potent and selective small molecule inhibitor of CARM1, serving as a valuable chemical probe to elucidate the multifaceted functions of CARM1 in cancer biology. This technical guide provides an in-depth overview of **SGC2085**, its mechanism of action, and detailed protocols for its application in studying CARM1's role in cancer cells.

SGC2085: A Potent and Selective CARM1 Inhibitor

SGC2085 is a cell-permeable chemical probe that offers high potency and selectivity for CARM1. While it also shows some activity against PRMT6 at higher concentrations, it is largely selective over other protein arginine methyltransferases.

Quantitative Data

The following table summarizes the known inhibitory activity of **SGC2085**. It is important to note that while the in vitro IC50 against the CARM1 enzyme is well-established, comprehensive data on its IC50 values across a wide range of cancer cell lines are not readily available in publicly accessible literature. Researchers are encouraged to determine the optimal concentration for their specific cell line and experimental conditions.

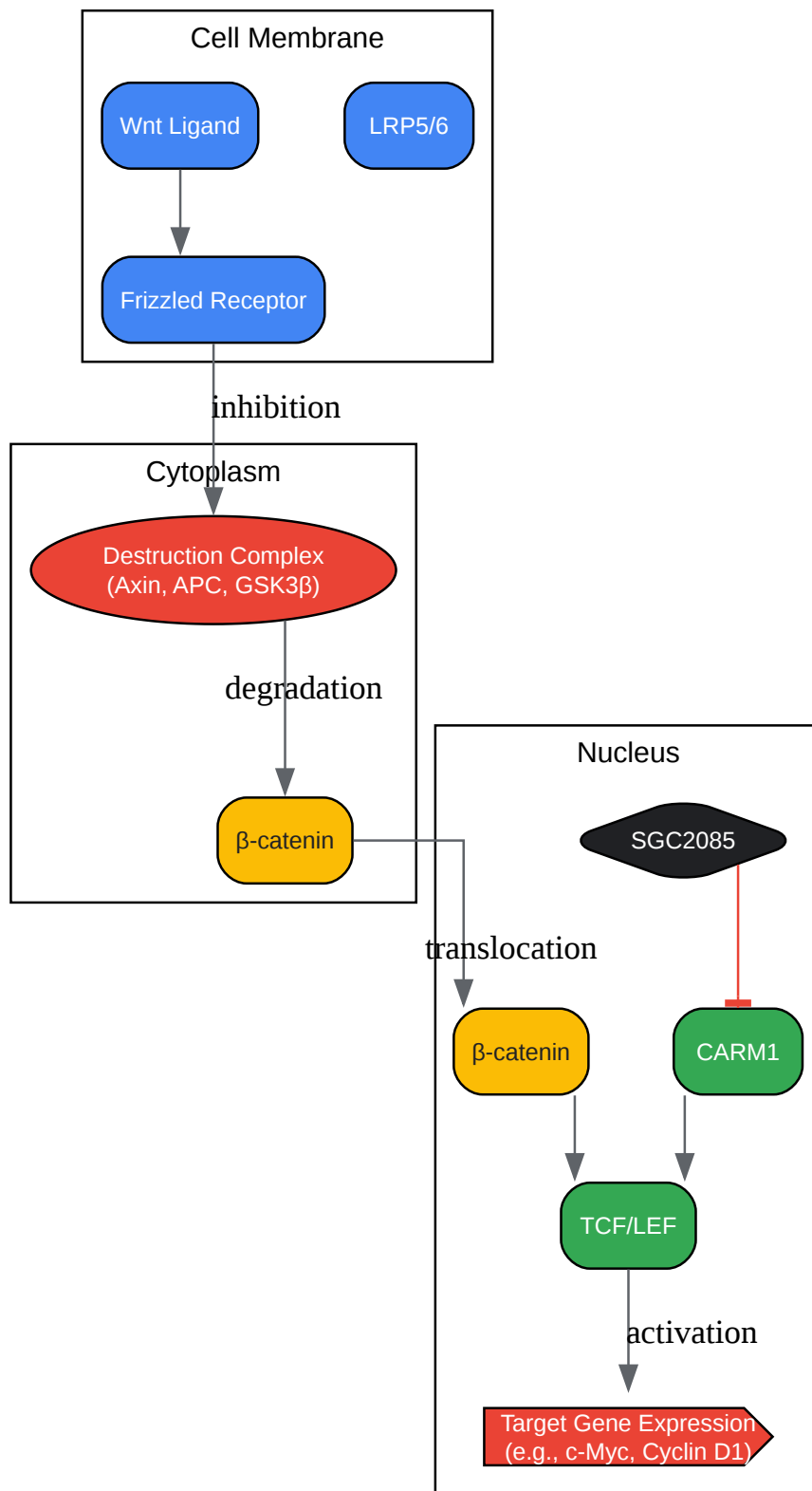
Target	IC50	Assay Type	Notes
CARM1	50 nM	Cell-free enzymatic assay	Potent inhibition of CARM1 methyltransferase activity.[4][5][6]
PRMT6	5.2 μM	Cell-free enzymatic assay	Shows activity at significantly higher concentrations compared to CARM1. [4][5][6]
Various Cancer Cell Lines	Not readily available	Cell-based viability/proliferation assays	IC50 values are cell line-dependent and require empirical determination.

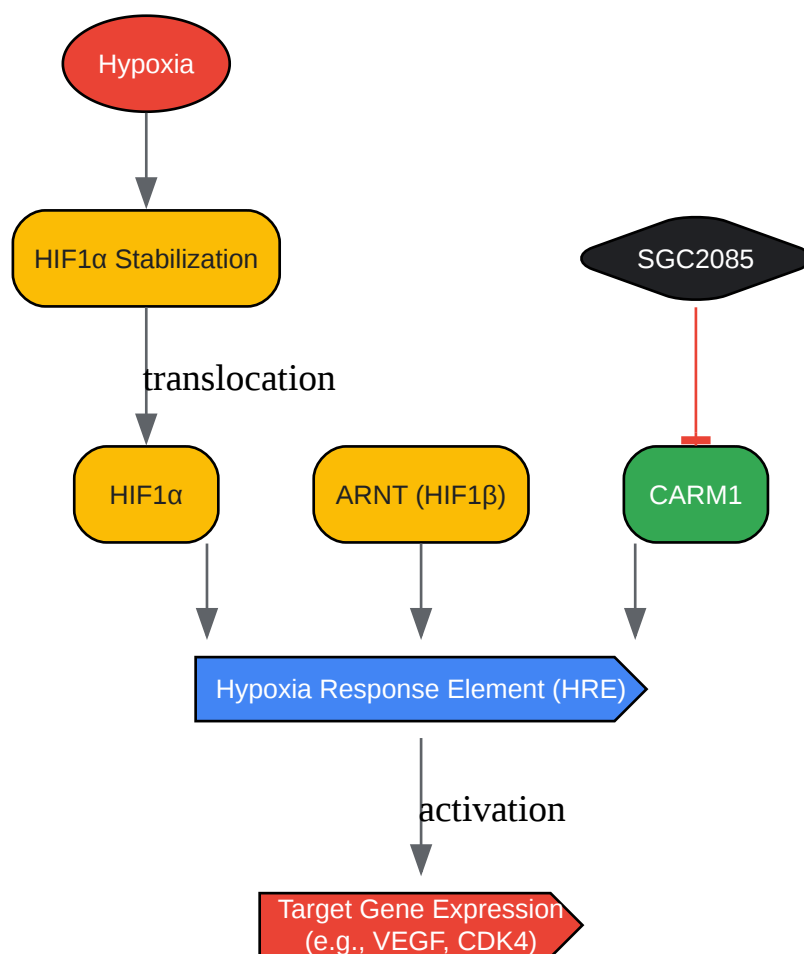
CARM1 Signaling Pathways in Cancer

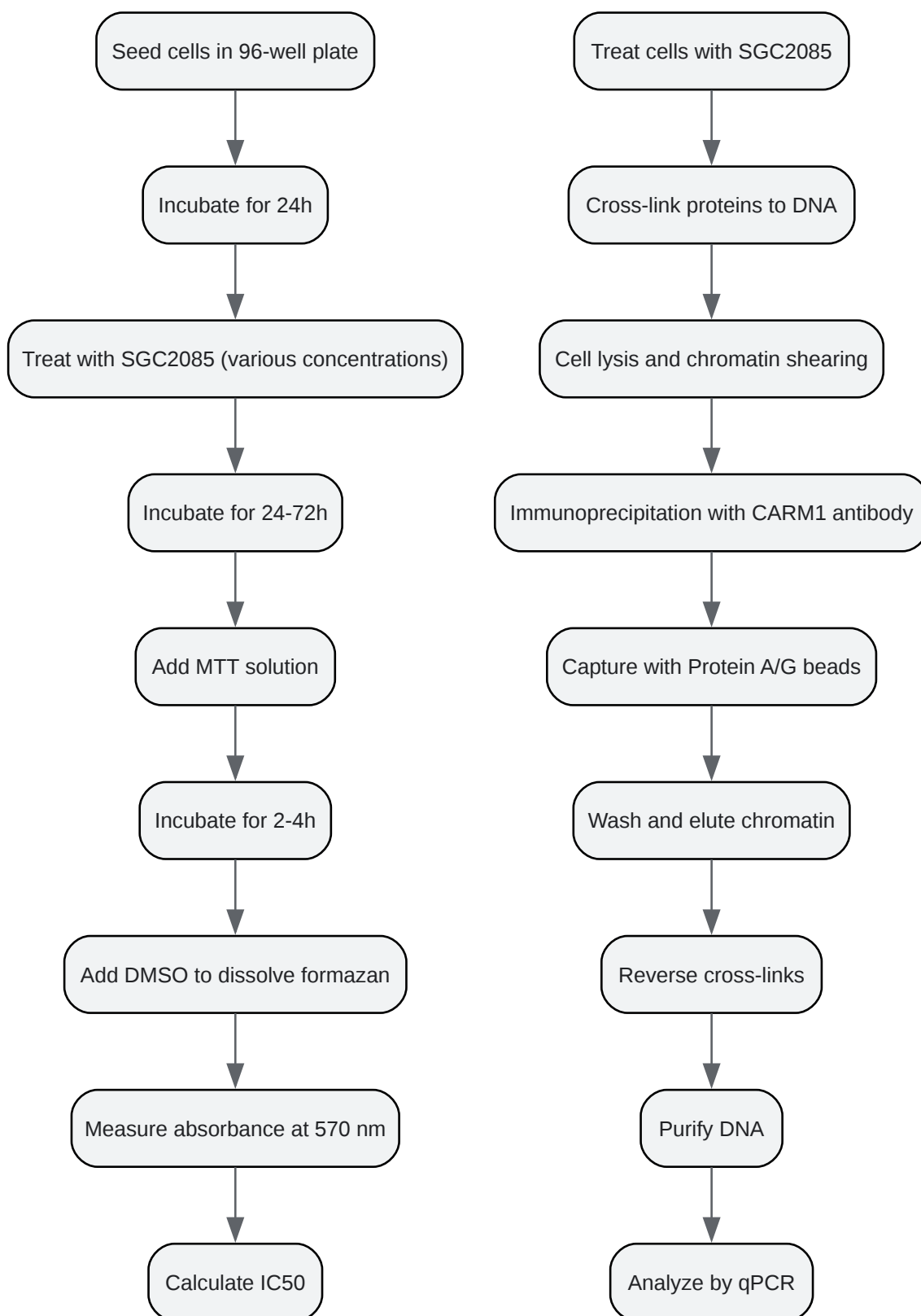
CARM1 is integrated into several key signaling pathways that are frequently dysregulated in cancer. Understanding these pathways is crucial for interpreting the effects of **SGC2085**.

CARM1 in Wnt/ β -catenin Signaling

CARM1 acts as a coactivator for β -catenin, a central component of the Wnt signaling pathway. [7] In many cancers, particularly colorectal cancer, aberrant Wnt signaling leads to the accumulation of nuclear β -catenin, which then drives the expression of target genes involved in proliferation and survival.[7] CARM1 enhances the transcriptional activity of the β -catenin/TCF complex.







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